

# Chemical and Pharmacological Profile of Nifoxipam

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Nifoxipam

CAS No.: 74723-10-7

Cat. No.: S1932993

[Get Quote](#)

The table below summarizes the key identified properties of **Nifoxipam**:

Property	Description
IUPAC Name	5-(2-fluorophenyl)-3-hydroxy-7-nitro-1,3-dihydro-2H-1,4-benzodiazepin-2-one [1]
Other Names	3-hydroxy-desmethylflunitrazepam, DP370 [1]
CAS Number	74723-10-7 [1]
Molecular Formula	C <sub>15</sub> H <sub>10</sub> FN <sub>3</sub> O <sub>4</sub> [1]
Molecular Weight	315.26 g/mol [1]
Physical Form	White crystalline powder [2]
Melting Point	194-196 °C [2]
Legal Status	Not approved for medical use in the US or much of Europe; controlled in many countries [2].
Pharmacological Activity	Designer benzodiazepine; active metabolite of flunitrazepam [1] [3]. Binds to GABAA receptors, producing sedative and anxiolytic effects [1] [2].

Property	Description
Toxicity Risks	Strong tranquillization, sleep-prolonging effects, risk of unexpected loss of consciousness; effects are potentiated by alcohol and other depressants, increasing overdose risk [2].

## Analytical Methodologies for Detection and Identification

While full standard operating procedures (SOPs) are not available in the public domain, published research describes several analytical techniques applicable to **Nifoxipam**.

### Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS)

This is a primary method for detecting **Nifoxipam** in biological matrices like urine.

- **Sample Preparation:** The method can use diluted urine as the sample, with minimal preparation. For hydrolyzed urine, treatment with *E. coli*  $\beta$ -glucuronidase (80 U/mL at 25°C) can be employed [4].
- **Instrumentation:** Analysis is performed using a reversed-phase liquid chromatographic system coupled to a high-resolution mass spectrometer (e.g., Thermo Scientific Q Exactive Orbitrap) [4].
- **MS Detection:** MS is performed in positive electrospray mode. Screening can be done using a full scan (FS), with confirmation of positive samples using tandem MS/MS (or Parallel Reaction Monitoring, PRM) [4].
- **Method Performance:** The lower limit of quantification for similar designer benzodiazepines in one developed method ranged from **5 to 50 ng/mL**. The method's analytical precision and accuracy were  $\leq 15\%$  for most analytes [4].

### Vibrational Spectroscopy Techniques

These are useful for the rapid screening of bulk powders or pharmaceutical formulations.

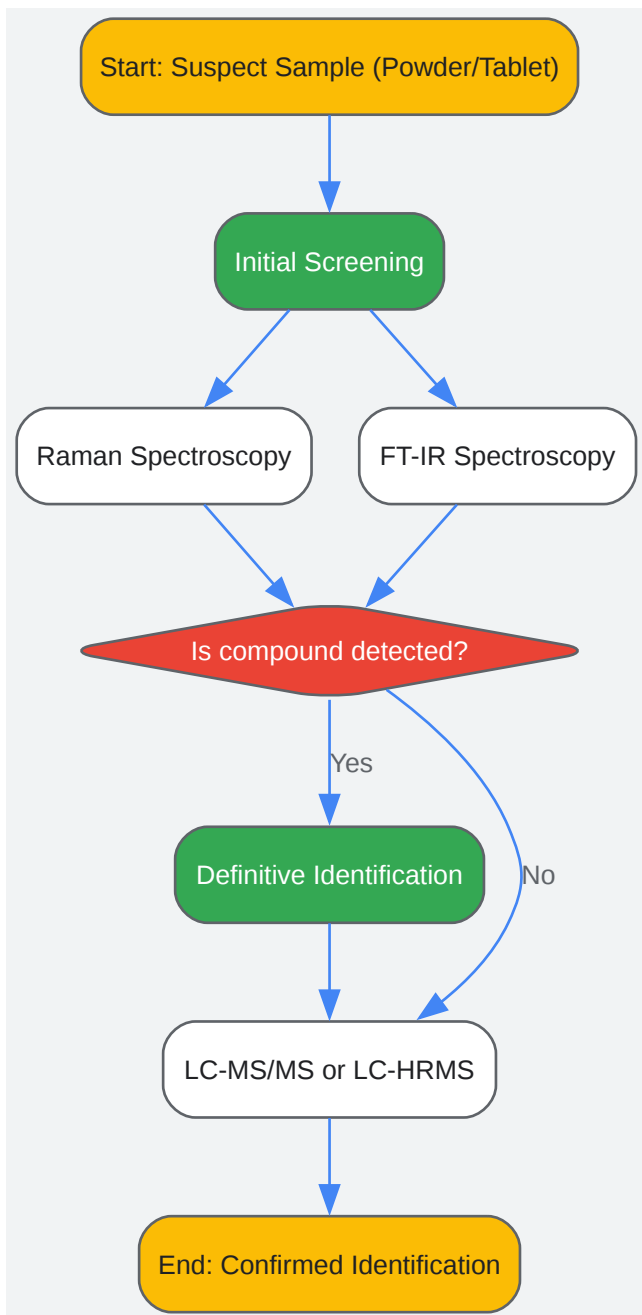
- **Raman / Surface-Enhanced Raman Scattering (SERS):** Conventional Raman allows for analysis through packaging without sample preparation. For low-concentration analytes, SERS is employed

using substrates like silver colloids. Methods have been developed for handheld Raman devices (e.g., Progeny ResQ, TruScan RM) [3].

- **Fourier Transform Infrared Spectroscopy (FT-IR):** FT-IR can be used for identification. A micro-extraction method where approximately 2 mg of a standard is dissolved in a solvent like chloroform or ammoniated chloroform, recrystallized, and then analyzed can provide a high-quality reference spectrum [3].

## Experimental Workflow for Substance Identification

The following diagram outlines a logical workflow for analyzing a suspect sample, from initial screening to confirmation, as suggested by the literature.



[Click to download full resolution via product page](#)

## Critical Considerations for Researchers

- **Metabolites and Biotransformation:** **Nifoxipam** is a metabolite of flunitrazepam. Analysis of biological samples must account for this to avoid misinterpreting the source of exposure [1] [3]. One study suggested that **nifoxipam** itself is mainly metabolized via reduction of the nitro group to an amine, followed by acetylation [1].

- **Potency and Hazards:** **Nifoxipam** is a highly potent benzodiazepine with strong tranquilizing effects. Its use, especially in combination with other depressants like opioids or alcohol, poses a significant risk of profound sedation, respiratory depression, and fatal overdose [5] [2].
- **Analytical Specificity:** Immunoassay screenings for classical benzodiazepines may not reliably detect **nifoxipam**. Mass spectrometry-based methods are required for accurate identification and confirmation [4].

## Reference List

- Papoutsis, I., Nikolaou, P., & Athanaselis, S. (2016). Metabolites replace the parent drug in the drug arena. The cases of fonazepam and **nifoxipam**. *Forensic Toxicology*, 35(1), 1–10. [1]
- Andersson, M., et al. (2018). Urine analysis of 28 designer benzodiazepines by liquid chromatography–high-resolution mass spectrometry. *Clinical Mass Spectrometry*, 10, 25–32. [4]
- Kimani, M. M., et al. (2022). Screening suspect pharmaceuticals for illicit designer benzodiazepines using Raman, SERS, and FT-IR prior to comprehensive analysis using LC-MS. *ScienceDirect*. [3]
- Designer benzodiazepines: Availability, motives, and ... (2025). *ScienceDirect*. [5]
- **Nifoxipam:** What You Need to Know. (2023). *Datcs.com*. [2]

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Metabolites replace the parent drug in the drug arena. The ... [pmc.ncbi.nlm.nih.gov]
2. Nifoxipam: What You Need to Know [datcs.com]
3. Screening suspect pharmaceuticals for illicit designer ... [sciencedirect.com]
4. Urine analysis of 28 designer benzodiazepines by liquid ... [pmc.ncbi.nlm.nih.gov]
5. Designer benzodiazepines: Availability, motives, and ... [sciencedirect.com]

To cite this document: Smolecule. [Chemical and Pharmacological Profile of Nifoxipam]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1932993#analytical-reference-material-nifoxipam>]

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)